

An In-depth Technical Guide to the Magnetic Susceptibility of Iron (III) Nitrate

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Compound of Interest

Compound Name: *Iron nitrate*

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This technical guide provides a comprehensive overview of the magnetic susceptibility of iron (III) nitrate, a topic of significant interest in coordination chemistry, materials science, and pharmaceutical development where iron-containing compounds are often utilized. This document details the theoretical underpinnings of its paramagnetic behavior, presents quantitative data, and offers detailed experimental protocols for its measurement.

Introduction to the Magnetic Properties of Iron (III) Nitrate

Iron (III) nitrate, with the chemical formula $\text{Fe}(\text{NO}_3)_3$, is an inorganic compound that typically exists as a pale violet, hygroscopic crystalline solid in its nonahydrate form, $\text{Fe}(\text{NO}_3)_3 \cdot 9\text{H}_2\text{O}$.^[1] The magnetic properties of iron (III) nitrate are dictated by the electronic configuration of the ferric ion (Fe^{3+}). As a d^5 transition metal ion, Fe^{3+} in a high-spin octahedral environment, such as in the hexaaquairon(III) complex $[\text{Fe}(\text{H}_2\text{O})_6]^{3+}$ present in the hydrated salt, possesses five unpaired electrons. This abundance of unpaired electrons results in a strong paramagnetic character, meaning it is attracted to an external magnetic field.^{[2][3]}

The paramagnetism of iron (III) nitrate is a key characteristic that can be quantified by its magnetic susceptibility (χ). This property is crucial for understanding the material's behavior in magnetic fields and is a valuable parameter in the characterization of iron-containing coordination complexes and nanoparticles.

Quantitative Magnetic Susceptibility Data

The magnetic susceptibility of iron (III) nitrate has been determined experimentally. The following table summarizes the available quantitative data for the nonahydrate form and provides information on its temperature-dependent behavior based on the Curie-Weiss law.

Parameter	Value	Compound	Conditions
Molar Magnetic Susceptibility (χ_m)	$+15,200 \times 10^{-6}$ cm ³ /mol	Iron (III) nitrate nonahydrate (Fe(NO ₃) ₃ ·9H ₂ O)	Room Temperature (285-300 K)
Curie Molar Constant (C _m)	4.31 cm ³ ·K/mol	Iron (III) hexaaquanitrate-trihydrate	N/A
Weiss Paramagnetic Temperature (θ)	-0.5 K	Iron (III) hexaaquanitrate-trihydrate	N/A
Effective Magnetic Moment (μ_{ee})	5.87 μ_0	Iron (III) hexaaquanitrate-trihydrate	N/A

Note: The data for the Curie-Weiss parameters were derived from studies on solid solutions of $(Al_{1-x}Fe_x)(H_2O)_6(NO_3)_3 \cdot 3H_2O$ and are presented here for the iron-containing end-member.

Theoretical Basis of Paramagnetism in Iron (III)

The paramagnetic nature of the Fe³⁺ ion is a direct consequence of its electronic structure. The following diagram illustrates the relationship between the d-orbital splitting in a high-spin octahedral complex and the resulting unpaired electrons.

Origin of Paramagnetism in High-Spin Fe(III)

 Δ_o (small)

↑ ↑ ↑ ↑ ↑

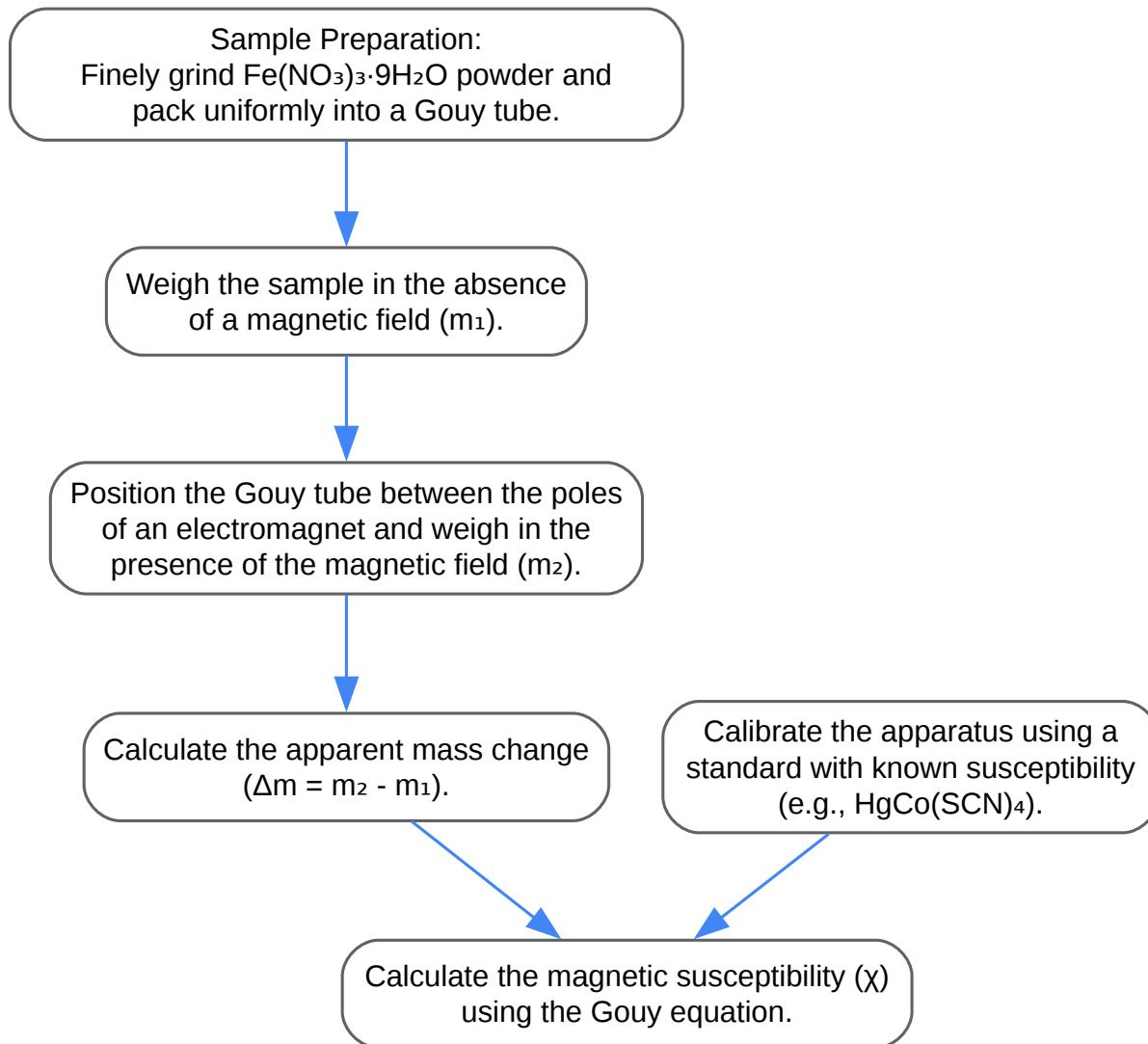
d-orbitals (degenerate)

Splitting

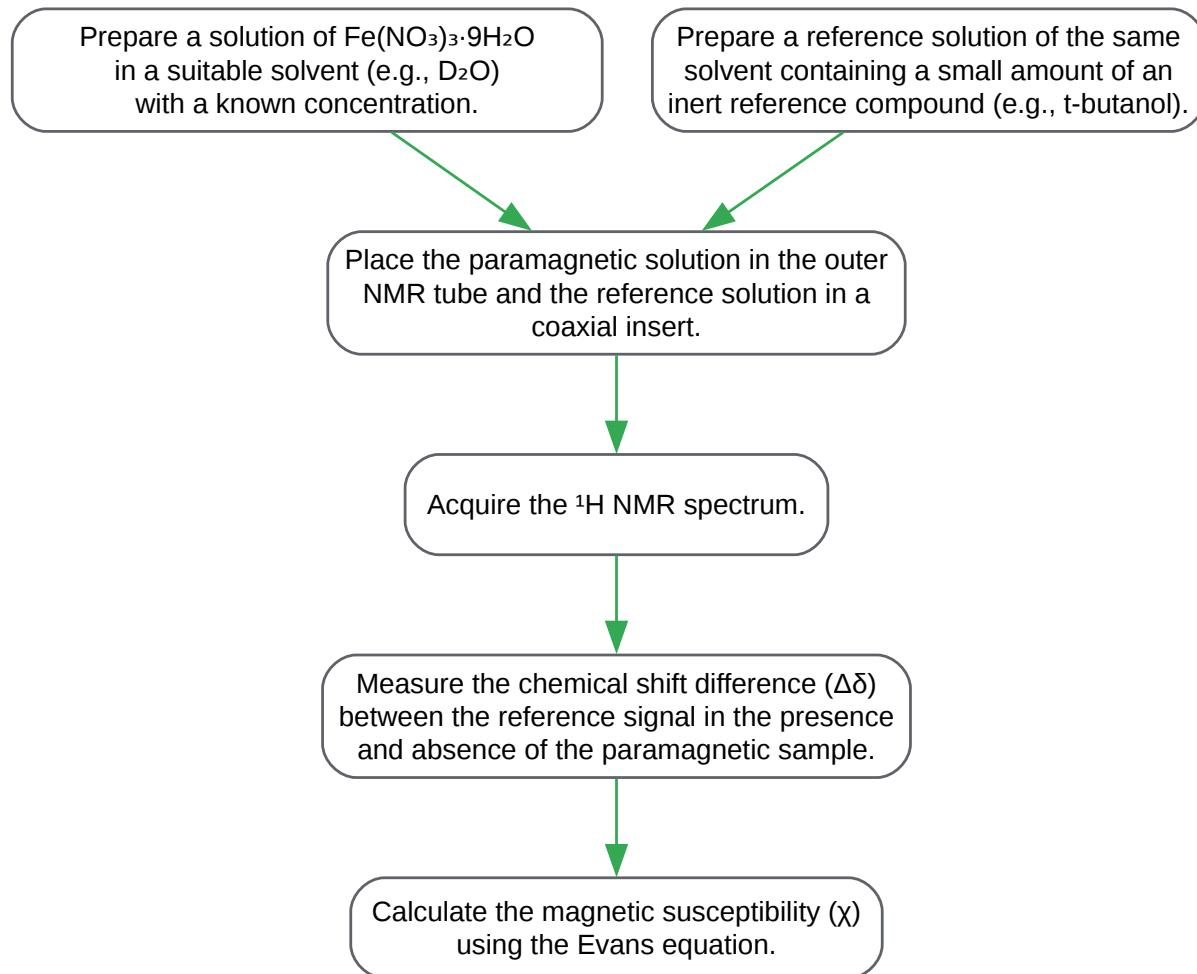
e_g ↑ ↑

t_{2g} ↑ ↑ ↑

Gouy Method Workflow



Evans Method Workflow



SQUID Magnetometry Workflow

Encapsulate a precisely weighed powder sample of $\text{Fe}(\text{NO}_3)_3 \cdot 9\text{H}_2\text{O}$ in a gelatin capsule or other suitable sample holder.

Mount the sample in the SQUID magnetometer.

Cool the sample to a low temperature (e.g., 2 K) in zero magnetic field (Zero-Field Cooled - ZFC).

Apply a small magnetic field and measure the magnetic moment as the temperature is increased.

Cool the sample again in the presence of the same magnetic field (Field Cooled - FC).

Measure the magnetic moment as the temperature is increased.

Analyze the M vs. T and M vs. H data to determine the magnetic susceptibility and Curie-Weiss behavior.

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